

# Benzoyl Isothiocyanate: A Technical Safety and Hazard Guide for Researchers

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## Compound of Interest

Compound Name: *Benzoyl isothiocyanate*

Cat. No.: *B118865*

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This in-depth guide serves as a critical resource for researchers, scientists, and drug development professionals, providing comprehensive safety protocols and hazard information for the handling and use of **benzoyl isothiocyanate**. The following sections detail the toxicological properties, handling procedures, and emergency responses necessary for the safe utilization of this compound in a laboratory setting.

## Hazard Identification and Classification

**Benzoyl isothiocyanate** is classified as a hazardous substance requiring careful handling to mitigate risks. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding its primary hazards.

Table 1: GHS Hazard Classification for **Benzoyl Isothiocyanate**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[1]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]
Supplemental Hazard	-	EUH032: Contact with acids liberates very toxic gas

This table summarizes the primary hazard classifications for **benzoyl isothiocyanate** based on available safety data sheets. It is crucial to consult the specific SDS for the product in use for the most accurate and complete information.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **benzoyl isothiocyanate** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of **Benzoyl Isothiocyanate**

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NOS[1]
Appearance	Liquid
Boiling Point	128-131 °C at 15 mmHg
Density	1.214 g/mL at 25 °C
Flash Point	113 °C (235.4 °F) - closed cup
Refractive Index	n <sub>20/D</sub> 1.6354

# Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

## Handling

- Ventilation: Always handle **benzoyl isothiocyanate** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.[2]
- Personal Protective Equipment (PPE): A comprehensive PPE strategy is required. This includes:
  - Eye Protection: Wear chemical safety goggles and a face shield.[2]
  - Hand Protection: Wear appropriate chemical-resistant gloves. Inspect gloves prior to use and dispose of them properly after handling.[2]
  - Body Protection: Wear a lab coat and other protective clothing to prevent skin contact.[2]
- Hygiene Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is used.[2] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[2]

## Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[2]
- Temperature: For maintaining product quality, refrigeration is recommended.[2] Store locked up.[2]
- Incompatible Materials: Avoid contact with strong oxidizing agents and acids.[2] Contact with acids liberates very toxic gas.[2] The substance is also moisture-sensitive.[2]

## Emergency Procedures

A clear and well-rehearsed emergency plan is critical when working with hazardous materials like **benzoyl isothiocyanate**.

## First-Aid Measures

- General Advice: If exposure occurs, immediately seek medical attention and show the safety data sheet to the attending physician.[2]
- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[2]
- If on Skin: Wash off immediately with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[2]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Do not use the mouth-to-mouth method if the victim ingested or inhaled the substance.[2]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[2]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and sulfur oxides.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

## Accidental Release Measures

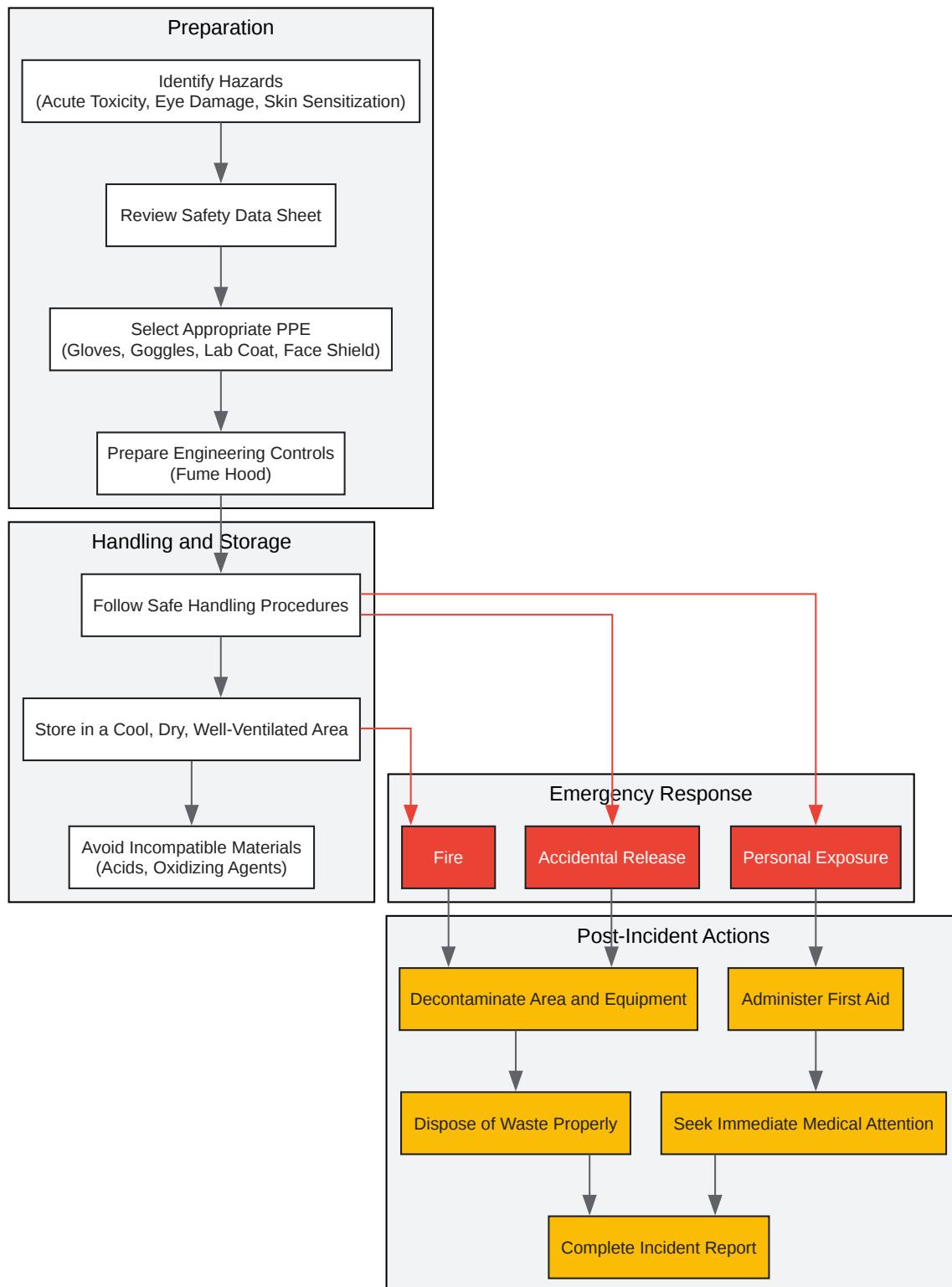
- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment. Evacuate personnel to safe areas and keep people away from and upwind of the spill.[2]
- Environmental Precautions: Prevent the substance from entering drains as it should not be released into the environment.[2]

- Containment and Cleanup: Soak up the spill with inert absorbent material and place it in a suitable, closed container for disposal.[2]

## Logical Workflow for Safe Handling

The following diagram illustrates the logical progression of safety considerations when working with **benzoyl isothiocyanate**.

## Benzoyl Isothiocyanate Safety Workflow

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Caption: Logical workflow for handling **benzoyl isothiocyanate** safely.

## Toxicological Information

**Benzoyl isothiocyanate** is toxic if swallowed and may cause an allergic skin reaction.[1][2] It is also known to cause serious eye damage.[1][2]

Note on Experimental Protocols: The toxicological data presented in safety data sheets are summaries of extensive testing. The detailed experimental protocols for these studies are not typically included in standard safety documentation and would require consultation of specialized toxicological literature.

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## References

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